

Personal protective equipment for handling Ethoxycyclohexane

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Compound of Interest

Compound Name: Ethoxycyclohexane

Cat. No.: B13971089

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Essential Safety and Handling Guide for Ethoxycyclohexane

This guide provides immediate and essential safety protocols for handling **Ethoxycyclohexane** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Ethoxycyclohexane: Properties and Hazards

Ethoxycyclohexane (CAS No. 932-92-3) is a colorless liquid with a mild, sweet odor and limited solubility in water.^[1] It is imperative to understand its associated hazards to ensure safe handling.

GHS Hazard Classifications:

- Flammable liquids: Category 2 (Highly flammable liquid and vapor)^[2]
- Skin irritation: Category 2 (Causes skin irritation)^[2]
- Aspiration hazard: Category 1 (May be fatal if swallowed and enters airways)^[2]
- Specific target organ toxicity — single exposure: Category 3 (May cause drowsiness or dizziness)^[2]

Exposure can also cause serious eye and respiratory irritation.[2] Under high temperatures, it may emit toxic fumes.[1]

Key Physical and Chemical Properties

The following table summarizes the key quantitative data for **Ethoxycyclohexane**.

Property	Value
Molecular Formula	C ₈ H ₁₆ O[1][3]
Molecular Weight	128.21 g/mol [3][4]
Boiling Point	149 °C[5]
Density	0.864 g/cm ³ [5]
Refractive Index	1.435[5]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **Ethoxycyclohexane**.

Eye and Face Protection:

- Wear chemical safety goggles that meet ANSI Z87.1 standards.
- A face shield should be worn over safety glasses when there is a significant risk of splashing.

Skin and Body Protection:

- Wear a flame-resistant lab coat.
- Use chemical-resistant clothing to prevent skin contact.[6]
- Ensure legs and feet are fully covered with long pants and closed-toe, closed-heel shoes.

Hand Protection:

- Wear chemically resistant gloves. Disposable nitrile gloves can provide short-term protection, but it is crucial to consult the glove manufacturer's resistance guide for suitability with **Ethoxycyclohexane**.
- Inspect gloves for any signs of degradation or puncture before each use.
- Change gloves immediately if they become contaminated.

Respiratory Protection:

- Handle **Ethoxycyclohexane** in a well-ventilated area, preferably within a certified chemical fume hood.[\[6\]](#)
- Avoid inhaling vapors, mists, or sprays.[\[6\]](#)
- If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors must be used.

Operational Plan: Safe Handling Protocol

Follow these step-by-step procedures for the safe handling of **Ethoxycyclohexane** from receipt to use.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store the container in a cool, dry, well-ventilated area designated for flammable liquids.[\[6\]](#)
- Keep the container tightly closed and store it away from heat, sparks, open flames, and direct sunlight.[\[6\]](#)
- Ensure the storage area is equipped with appropriate fire suppression systems.

Step 2: Chemical Handling

- Before handling, ensure that an eyewash station and safety shower are readily accessible.

- Conduct all work in a chemical fume hood to minimize inhalation exposure.
- Ground and bond containers when transferring the substance to prevent static discharge.
- Use only non-sparking tools and explosion-proof equipment.
- Avoid all contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the area where **Ethoxycyclohexane** is handled.

Step 3: Post-Handling

- After handling, wash hands and any exposed skin thoroughly with soap and water.
- Securely close the container and return it to its designated storage location.
- Clean the work area and decontaminate any equipment used.
- Remove and launder any contaminated clothing before reuse.

Disposal Plan

All **Ethoxycyclohexane** waste is considered hazardous and must be disposed of according to institutional and regulatory guidelines.

Step 1: Waste Collection

- Collect all **Ethoxycyclohexane**-contaminated waste, including unused product, contaminated absorbent materials, and empty containers, in a designated and properly labeled hazardous waste container.
- Keep the waste container closed when not in use.
- Store the waste container in a designated satellite accumulation area that is cool, dry, and well-ventilated.

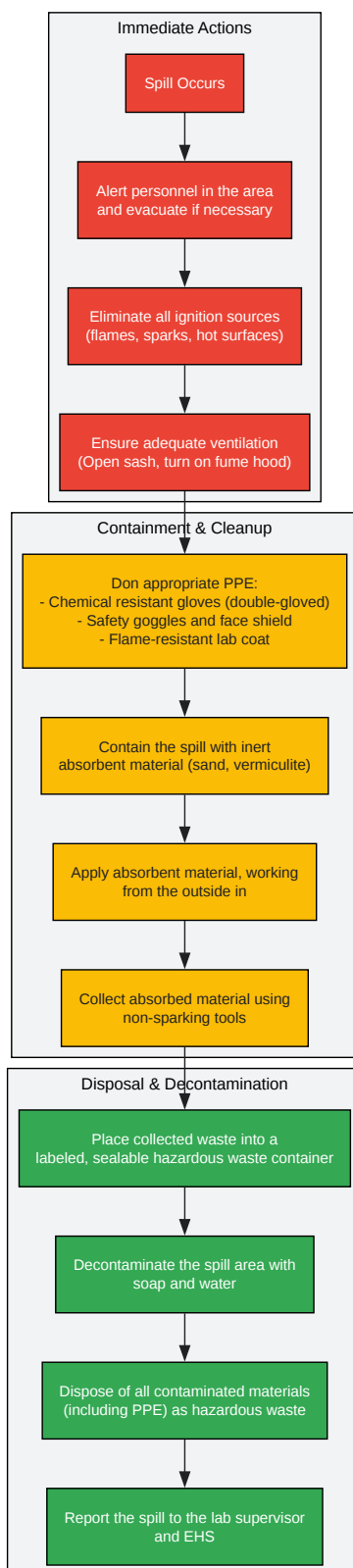
Step 2: Waste Disposal

- Do not dispose of **Ethoxycyclohexane** down the drain or in the regular trash.

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health & Safety (EHS) office or a licensed hazardous waste contractor.
- Ensure all paperwork and labeling are complete and accurate before the waste is transported off-site.

Emergency Procedures: Spill Response

In the event of an **Ethoxycyclohexane** spill, follow the workflow below.



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Caption: Workflow for handling an **Ethoxycyclohexane** spill.

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